

An In-depth Technical Guide to 3,5-Diiodobenzaldehyde

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Compound of Interest

Compound Name: 3,5-Diiodobenzaldehyde

Cat. No.: B098778

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This guide provides essential information regarding the molecular properties of **3,5-Diiodobenzaldehyde**, tailored for researchers, scientists, and professionals in the field of drug development.

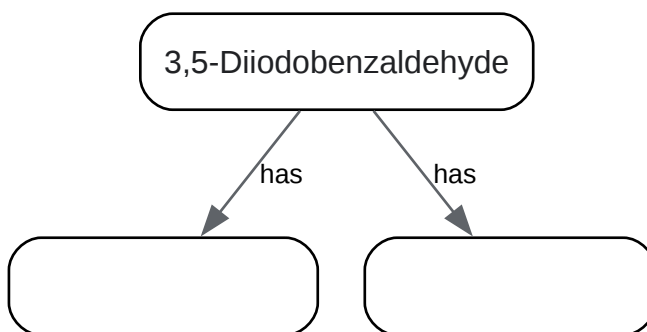
Core Molecular Data

The fundamental molecular characteristics of **3,5-Diiodobenzaldehyde** are summarized below. This data is crucial for a variety of experimental and theoretical applications, including reaction stoichiometry, analytical characterization, and computational modeling.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₇ H ₄ I ₂ O [1] [2] |
| Molecular Weight | 357.91 g/mol [1] [2] |

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the chemical name and its corresponding molecular formula and weight.



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References

- 1. 3,5-Diiodobenzaldehyde | C₇H₄I₂O | CID 10237074 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,5-Diiodobenzaldehyde | 17352-25-9 | Benchchem [benchchem.com]
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